

Tripropionin: A Technical Guide for Biochemical Research and Drug Development

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Compound of Interest

Compound Name: *Tripropionin*

Cat. No.: *B086974*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Tripropionin, a short-chain triglyceride, is gaining significant attention in the scientific community for its potential applications in biochemical research and drug development. Composed of a glycerol backbone esterified with three propionic acid molecules, **tripropionin** serves as a readily metabolizable source of propionate, a short-chain fatty acid with diverse physiological roles. This technical guide provides an in-depth overview of **tripropionin**, its biochemical properties, its role as an anaplerotic substrate, and its influence on key signaling pathways. Detailed experimental protocols and quantitative data are presented to facilitate its use in a laboratory setting.

Biochemical and Physical Properties of Tripropionin

Tripropionin is a clear, colorless to pale yellow, oily liquid with a faint, fruity, or buttery odor.^[1] It is a triglyceride and a propanoate ester.^[2] Its key physicochemical properties are summarized in the table below.

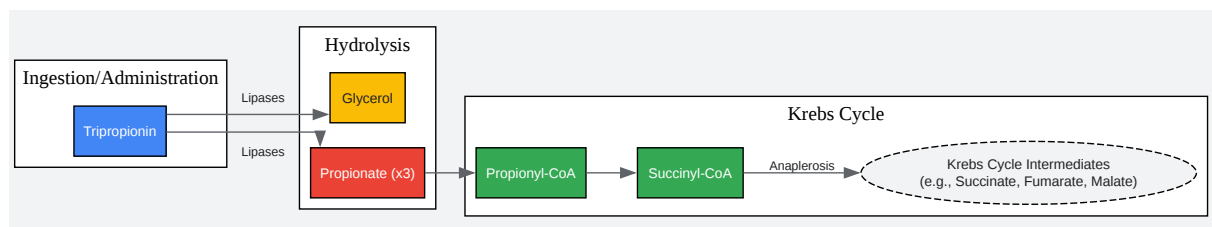
Property	Value	References
Molecular Formula	C ₁₂ H ₂₀ O ₆	[2]
Molecular Weight	260.28 g/mol	[2]
CAS Number	139-45-7	[2]
Appearance	Clear colorless to pale yellow liquid	[3]
Boiling Point	175-176 °C at 20 mmHg	[4]
Density	1.082 g/mL at 25 °C	[5]
Water Solubility	0.23 g/L at 25 °C	[6]
logP	1.36	[6]

Metabolism and Anaplerotic Role of Tripropionin

Upon ingestion or administration, **tripropionin** is hydrolyzed by lipases into glycerol and three molecules of propionic acid (propionate). Propionate is readily absorbed and transported to the liver, where it serves as a key anaplerotic substrate for the Krebs cycle (also known as the citric acid or TCA cycle).[7][8]

Anaplerosis is the process of replenishing Krebs cycle intermediates that have been extracted for biosynthesis. Propionate enters the Krebs cycle after being converted to propionyl-CoA and then to succinyl-CoA. This replenishment of Krebs cycle intermediates is crucial for maintaining cellular energy homeostasis and supporting various biosynthetic pathways.[7]

The metabolic fate of **tripropionin** and the anaplerotic entry of propionate into the Krebs cycle are depicted in the following diagram.



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Metabolism of **Tripropionin** and Anaplerotic Entry into the Krebs Cycle.

Impact on Cellular Metabolism: Quantitative Data

The administration of **tripropionin** or its metabolite, propionate, has been shown to significantly alter cellular metabolism. The following tables summarize quantitative data from various studies.

Table 1: Effects of Propionate on Hepatic Metabolism in Rats[9][10]

Parameter	Control	Propionate Infusion (low dose)	Propionate Infusion (high dose)
Plasma Propionate (μM)	~10	~350	~1000
Hepatic Propionyl-CoA (nmol/g)	~5	~40	~90
Endogenous Glucose Production (mg/kg/min)	~8	~9.6	~16
Hepatic Malate (nmol/g)	~200	~400	~600
Hepatic Succinate (nmol/g)	~100	~200	~300
Pyruvate Cycling/Mitochondrial Flux (%)	6	120-180	>1800

Table 2: Effects of Propionate on Lipid Synthesis in Rat Hepatocytes[11][12]

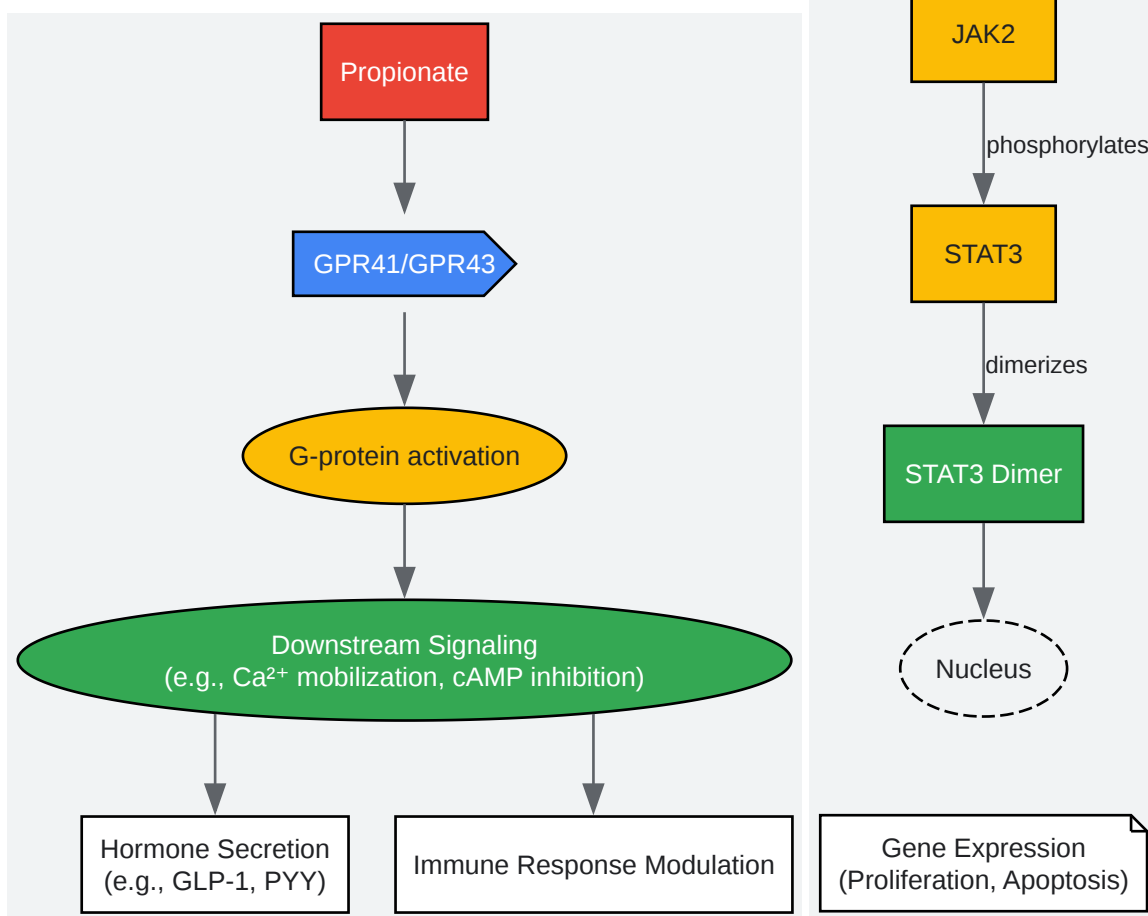
Parameter	Control	Propionate (0.1 mM)	Propionate (1.0 mM)
Cholesterol Synthesis from [¹⁴ C]acetate (% inhibition)	0	~50	>80
Triacylglycerol Synthesis from [¹⁴ C]acetate (% inhibition)	0	~50	>80
Fatty Acid Synthesis from ³ H ₂ O (% inhibition)	0	Not Reported	significant inhibition

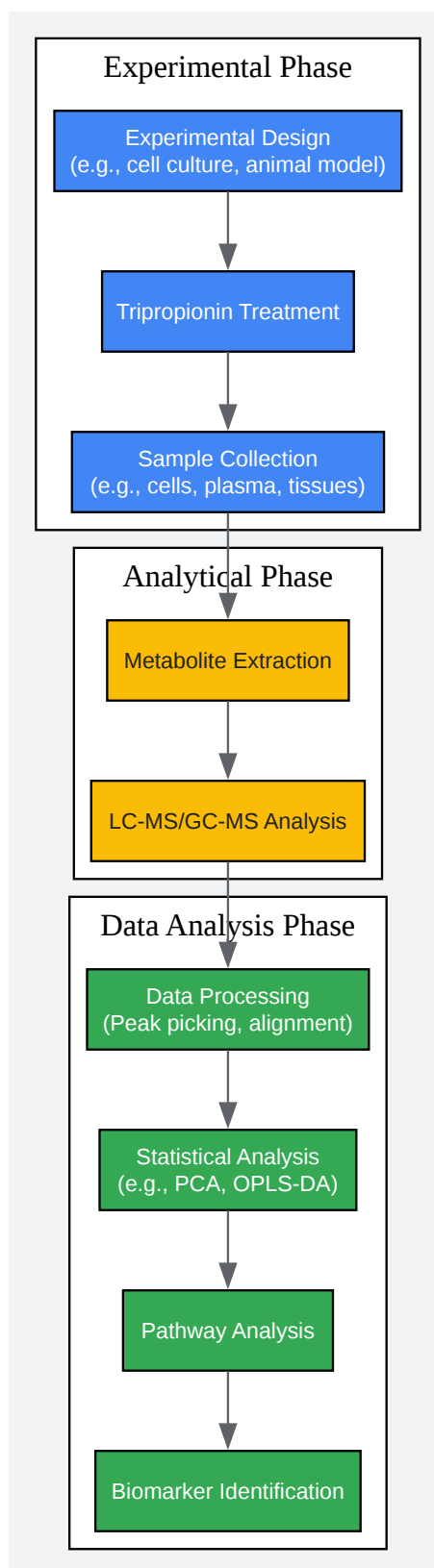
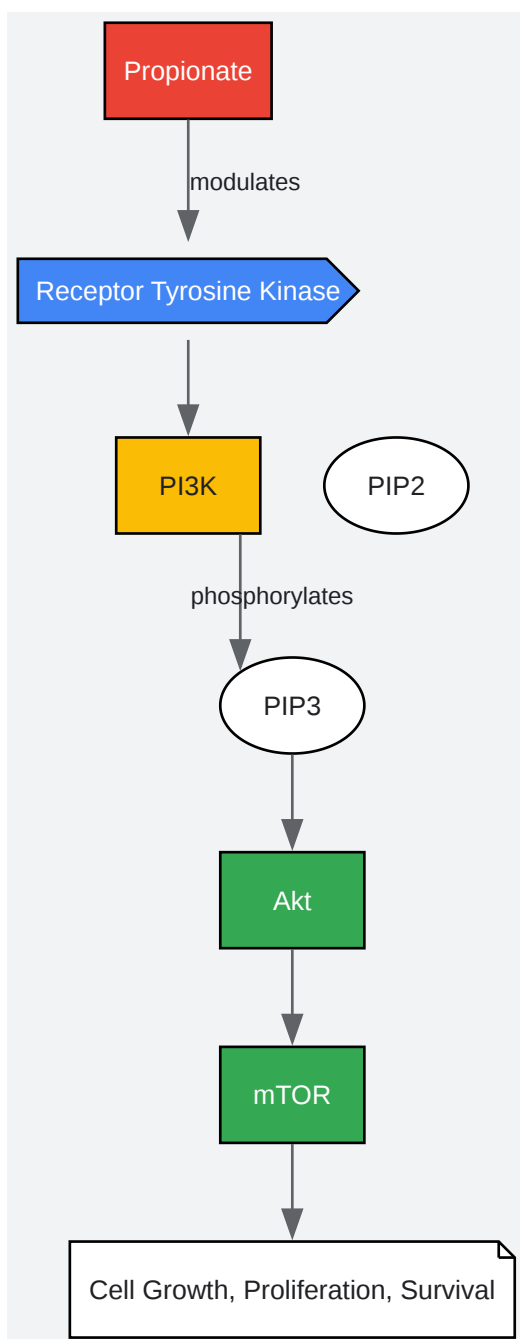
Signaling Pathways Modulated by Tripropionin Metabolites

Propionate, the primary metabolite of **tripropionin**, has been demonstrated to modulate several key signaling pathways involved in cellular processes such as inflammation, proliferation, and metabolism.

G-Protein Coupled Receptors (GPR41/43)

Propionate is an agonist for G-protein coupled receptors GPR41 (FFAR3) and GPR43 (FFAR2).[5] Activation of these receptors can influence hormone secretion and immune responses.





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